

# Lanasol Yellow 4G: Absence of Evidence in Cell Biology Applications

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## Compound of Interest

Compound Name: Lanasol yellow 4G

Cat. No.: B12363259

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Despite a comprehensive review of available scientific literature and product specifications, there is currently no documented use of **Lanasol Yellow 4G** in the field of cell biology. This reactive dye, identified by CAS Number 70247-70-0 and also known as C.I. Reactive Yellow 39, is primarily designed and utilized for industrial textile applications, particularly for dyeing wool fibers.

While product descriptions from various chemical suppliers categorize **Lanasol Yellow 4G** as a multifunctional dye and broadly mention the general use of dyes in biological research, no specific examples, experimental protocols, or quantitative data could be retrieved that detail its application for cellular analysis.<sup>[1][2][3][4][5][6]</sup> General statements from suppliers suggest that dyes are tools for observing cellular structures, tracking biomolecules, and evaluating cell functions; however, these appear to be blanket statements for the entire category of dyes rather than specific functionalities of **Lanasol Yellow 4G**.

Investigations into dedicated research databases and scientific publications yielded no studies employing **Lanasol Yellow 4G** for common cell biology techniques such as:

- **Cell Staining:** No protocols or mentions of its use as a vital or non-vital stain for visualizing cells or subcellular components.
- **Fluorescent Microscopy:** No data on its fluorescent properties in a biological context or its application as a fluorescent probe.
- **Flow Cytometry:** No indication of its use as a fluorescent marker for cell sorting or analysis.

- Molecular Labeling: No evidence of its use to label proteins, nucleic acids, or other biomolecules for detection or tracking.

The available research on **Lanasol Yellow 4G** is predominantly focused on its chemical properties, its application in the textile industry, and, notably, on methods for its removal from industrial wastewater due to its nature as a pollutant.[7][8][9] Toxicological information is available in the context of occupational health and safety but does not extend to its use as a biological research tool.[10]

In conclusion, for researchers, scientists, and drug development professionals seeking a dye for cell biology applications, there is no current scientific basis to support the use of **Lanasol Yellow 4G**. The absence of established protocols, quantitative data, and visualization of its effects on or within cells means its potential utility and impact on cellular processes remain entirely unknown. Therefore, it is not a recommended or validated tool for any cell biology-related research.

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